

Ethyldichlorophosphine: A Technical Guide

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Compound of Interest

Compound Name: *Ethyldichlorophosphine*

Cat. No.: *B073763*

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CAS Number: 1498-40-4

This technical guide provides an in-depth overview of **ethyldichlorophosphine**, a versatile organophosphorus compound. The information is tailored for researchers, scientists, and professionals in drug development, with a focus on its chemical properties, synthesis, and biological relevance.

Chemical and Physical Properties

Ethyldichlorophosphine is a colorless, corrosive, and flammable liquid with a pungent odor.

[1] It is a reactive chemical intermediate used in the synthesis of various organophosphorus compounds. A summary of its key physical and chemical properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Ethyldichlorophosphine**

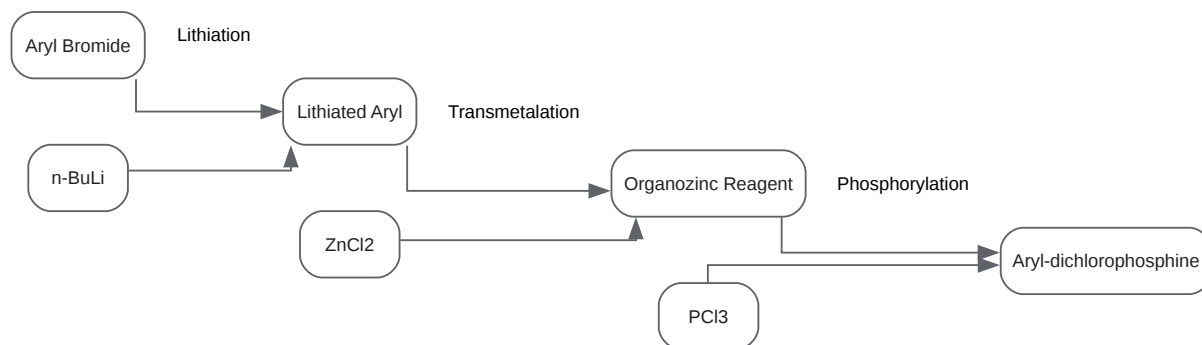
Property	Value	Reference
CAS Number	1498-40-4	[1]
Molecular Formula	C2H5Cl2P	[1]
Molecular Weight	130.94 g/mol	[1]
Appearance	Colorless liquid	[1]
Boiling Point	113-116 °C	[1]
Density	1.26 g/mL	[1]
Flash Point	91 °F	[1]
Purity	98%	[1]

Synthesis and Experimental Protocols

The synthesis of dichlorophosphines, such as **ethyldichlorophosphine**, is typically achieved through the reaction of phosphorus trichloride with organometallic reagents like Grignard or organolithium compounds.[2] However, to control the high reactivity and prevent side reactions, alternative methods using organozinc reagents have been developed.[2] A general approach involves the reaction of a corresponding ethylating agent with phosphorus trichloride.

General Synthesis of Dichlorophosphines

A common synthetic strategy for aryl- and heteroaryl-dichlorophosphines involves the lithiation of a starting bromide, followed by transmetalation with zinc chloride, and subsequent reaction with phosphorus trichloride.[2] This method offers good yields (39-87%) and is compatible with a range of functional groups.[2]



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General synthesis of aryl-dichlorophosphines.

Key Reactions and Experimental Protocols

Ethyldichlorophosphine is a valuable precursor for the synthesis of other organophosphorus compounds, notably phospholene oxides.

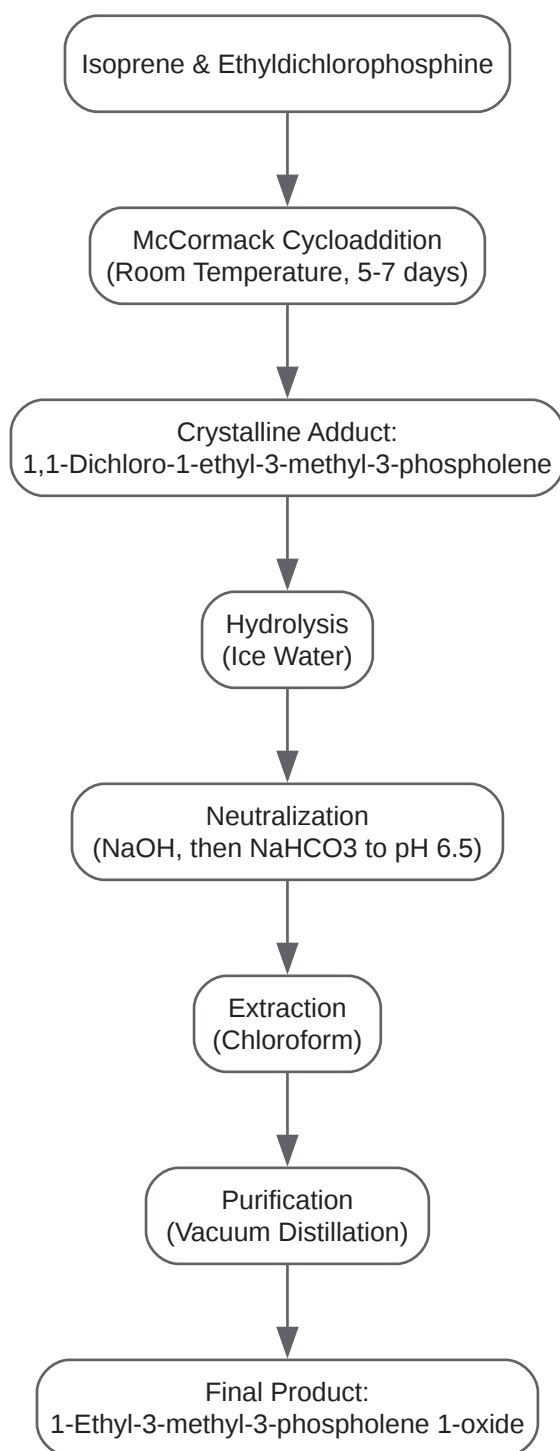
Synthesis of 1-Ethyl-3-methyl-3-phospholene 1-oxide

The McCormack cycloaddition is a key reaction for creating five-membered phosphorus heterocycles.^[3] This involves the [4+1] cycloaddition of a conjugated diene, such as isoprene, with a phosphorus dihalide like **ethyldichlorophosphine**, followed by hydrolysis to yield the phospholene oxide.^[3]

Experimental Protocol:

- In a suitable reaction vessel, combine isoprene and **ethyldichlorophosphine**.
- Allow the reaction to proceed at room temperature for 5-7 days to form the crystalline adduct, 1,1-dichloro-1-ethyl-3-methyl-3-phospholene.^[3]
- Carefully hydrolyze the adduct with ice water.^[3]
- Neutralize the reaction mixture, first with sodium hydroxide and then with sodium bicarbonate to a pH of 6.5.^[3]

- Extract the product with chloroform.[3]
- Purify the final product, 1-ethyl-3-methyl-3-phospholene 1-oxide, by vacuum distillation.[3]



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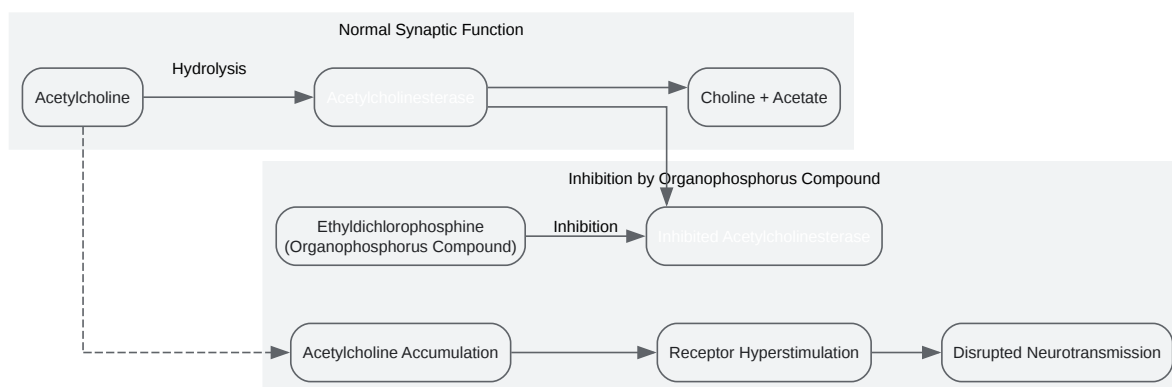
Synthesis of 1-Ethyl-3-methyl-3-phospholene 1-oxide.

Biological Activity and Signaling Pathways

Organophosphorus compounds are well-known for their biological activity, primarily as inhibitors of acetylcholinesterase (AChE).^{[4][5][6]} This enzyme is crucial for the termination of nerve impulse transmission by hydrolyzing the neurotransmitter acetylcholine.^[4]

Acetylcholinesterase Inhibition

Inhibition of acetylcholinesterase by organophosphorus compounds leads to an accumulation of acetylcholine in the synaptic cleft, resulting in hyperstimulation of nicotinic and muscarinic receptors and disrupted neurotransmission.^[4] This mechanism is the basis for the toxicity of many organophosphorus compounds and is also exploited in the development of certain drugs.^{[4][7]} The potency of an inhibitor is often measured by its IC₅₀ value, the concentration required to inhibit 50% of the enzyme's activity.



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Acetylcholinesterase inhibition by organophosphorus compounds.

Spectroscopic Data

The structural elucidation of **ethyldichlorophosphine** and its derivatives relies on various spectroscopic techniques.

Table 2: Spectroscopic Data for **Ethyldichlorophosphine** and Related Compounds

Technique	Observation	Reference
31P NMR	Dichlorophosphines typically show chemical shifts in the range of 160 to 200 ppm.	[8][9]
IR Spectroscopy	The IR spectrum of related ethyl dichlorophosphate shows characteristic peaks.	[2][4]

Note: Specific spectral data for **ethyldichlorophosphine** was not readily available in the searched literature. The provided NMR chemical shift range is for the CPHal2 functional group.

[8]

Applications in Drug Development and Research

While direct applications of **ethyldichlorophosphine** in pharmaceuticals are not extensively documented, its role as a reactive intermediate makes it a valuable tool in the synthesis of more complex molecules. Organophosphorus compounds, in general, are a significant class of therapeutic agents.[7] The ability of **ethyldichlorophosphine** to serve as a precursor for P-heterocycles, such as phospholene oxides, opens avenues for the creation of novel scaffolds for drug discovery.[3] These heterocyclic structures are of interest due to their diverse biological activities.[3]

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- To cite this document: BenchChem. [Ethyldichlorophosphine: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b073763#ethyldichlorophosphine-cas-number-lookup]

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